

# enterobactin oxidative stress protection mechanism

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## Compound Focus: Enterobactin

CAS No.: 28384-96-5

Cat. No.: S527208

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## FAQs: Enterobactin and Oxidative Stress

**Q1: What is the non-canonical role of enterobactin in oxidative stress protection?** Beyond its primary role in iron acquisition, **enterobactin** is a crucial part of the bacterial oxidative stress response repertoire. It protects cells by acting as a radical scavenger after it is internalized and hydrolyzed in the cytoplasm [1] [2].

**Q2: Is the oxidative stress protection provided by enterobactin dependent on its iron-chelating function?** No, the protection is independent of iron scavenging. Experiments show that iron supplementation does not rescue oxidative stress sensitivity in **enterobactin**-deficient mutants, whereas the reducing agent ascorbic acid does. The protection mechanism relies on the radical stabilization capability of the hydrolyzed **enterobactin** molecule [1] [2] [3].

**Q3: Which specific genes and pathway are involved in this protective mechanism?** For **enterobactin** to provide protection, it must be produced, taken up into the cell, and hydrolyzed to release iron. The key genes involved are:

- **Biosynthesis:** entE (and entA, entB, entF) [1] [2].
- **Uptake:** fepG (and fepB, fepC, fepD) [1] [2].
- **Cytoplasmic Hydrolysis:** fes [1] [2]. Mutants in any of these genes show increased sensitivity to oxidants like H<sub>2</sub>O<sub>2</sub> and paraquat [1] [2].

**Q4: How is enterobactin production regulated in response to oxidative stress?** Enterobactin biosynthesis is classically repressed by iron via the Fur protein. However, oxidative stressors like H<sub>2</sub>O<sub>2</sub> and paraquat can induce the transcription of the *ent* genes and stimulate **enterobactin** production, even in iron-replete conditions. This indicates a novel regulation mechanism linking oxidative stress directly to siderophore production [1] [2].

**Q5: Does enterobactin always protect against stress?** The protective effect can be concentration-dependent and context-specific. For instance, in the presence of copper, low concentrations of **enterobactin** protect cells by reducing copper-induced ROS. However, high concentrations of **enterobactin** can reduce Cu<sup>2+</sup> to the more toxic Cu<sup>+</sup>, thereby exacerbating copper toxicity and leading to cell death [4] [5].

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## Experimental Protocols & Data

Here are methodologies for key experiments investigating **enterobactin**'s role in oxidative stress.

**Protocol 1: Assessing Sensitivity to Oxidative Stressors** This protocol is used to determine the functional requirement of **enterobactin** and its pathway components for oxidative stress resistance [1] [2].

- **1. Strains and Growth:** Use an isogenic set of *E. coli* K-12 strains, including the wild-type (e.g., BW25113) and mutants (e.g.,  $\Delta entE$ ,  $\Delta fepG$ ,  $\Delta fes$ ). Grow cultures aerobically in M9 minimal medium at 37°C.
- **2. Stressor Exposure:** Expose cells to classical oxidative stressors.
  - **Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>):** A direct oxidant.
  - **Paraquat (Methyl viologen):** A superoxide-generating compound.
- **3. Experimental Conditions:** Test sensitivity in the following conditions to dissect the mechanism:
  - Basal medium (M9 agar).
  - Medium supplemented with iron (e.g., 100  $\mu$ M FeCl<sub>3</sub>) to test iron dependency.
  - Medium supplemented with **enterobactin** (e.g., 1  $\mu$ M) to test for functional complementation.
  - Medium supplemented with a reducing agent (e.g., 5 mM ascorbic acid) as a positive control for oxidative stress alleviation.
- **4. Analysis:** Compare the growth/survival of mutant strains to the wild-type under these different conditions. Mutants in the **enterobactin** pathway will show significantly higher sensitivity to H<sub>2</sub>O<sub>2</sub> and paraquat, which is not rescued by iron but is rescued by **enterobactin** (for the *entE* mutant) and ascorbic acid [1] [2].

**Protocol 2: Measuring Enterobactin Production Under Stress** This protocol investigates the regulation of **enterobactin** biosynthesis in response to oxidative stress [1] [2] [4].

- **1. Reporter Strain:** Use a strain carrying a transcriptional fusion of an **enterobactin** promoter (e.g., `entE::lacZY`).
- **2. Stress Conditions:** Grow the reporter strain under different conditions:
  - **Iron Replete:** High iron to repress **enterobactin** via Fur.
  - **Iron Deplete:** Low iron as a positive induction control.
  - **Oxidative Stress:** Iron-replete medium with H<sub>2</sub>O<sub>2</sub> or paraquat.
  - **Metal Stress:** Iron-replete medium with copper (e.g., 25-50 μM CuSO<sub>4</sub>).
- **3. β-Galactosidase Assay:**
  - Grow cultures for a set time (e.g., 6 hours).
  - Permeabilize cells with SDS and chloroform.
  - Add the substrate ONPG (o-Nitrophenyl-β-D-galactopyranoside).
  - Measure the absorbance at 420 nm over time. The specific β-galactosidase activity (in arbitrary units) is calculated from the slope of the absorbance change normalized to cell density (OD<sub>600</sub>) [4].
- **4. Analysis:** Increased β-galactosidase activity under oxidative or metal stress, even in high iron, indicates that these stressors induce **enterobactin** transcription independently of the classic iron-dependent repression [1] [2] [4].

**Quantitative Data Summary** The table below summarizes key phenotypic and regulatory data from the cited studies.

• **Table 1: Mutant Phenotypes and Regulatory Responses**

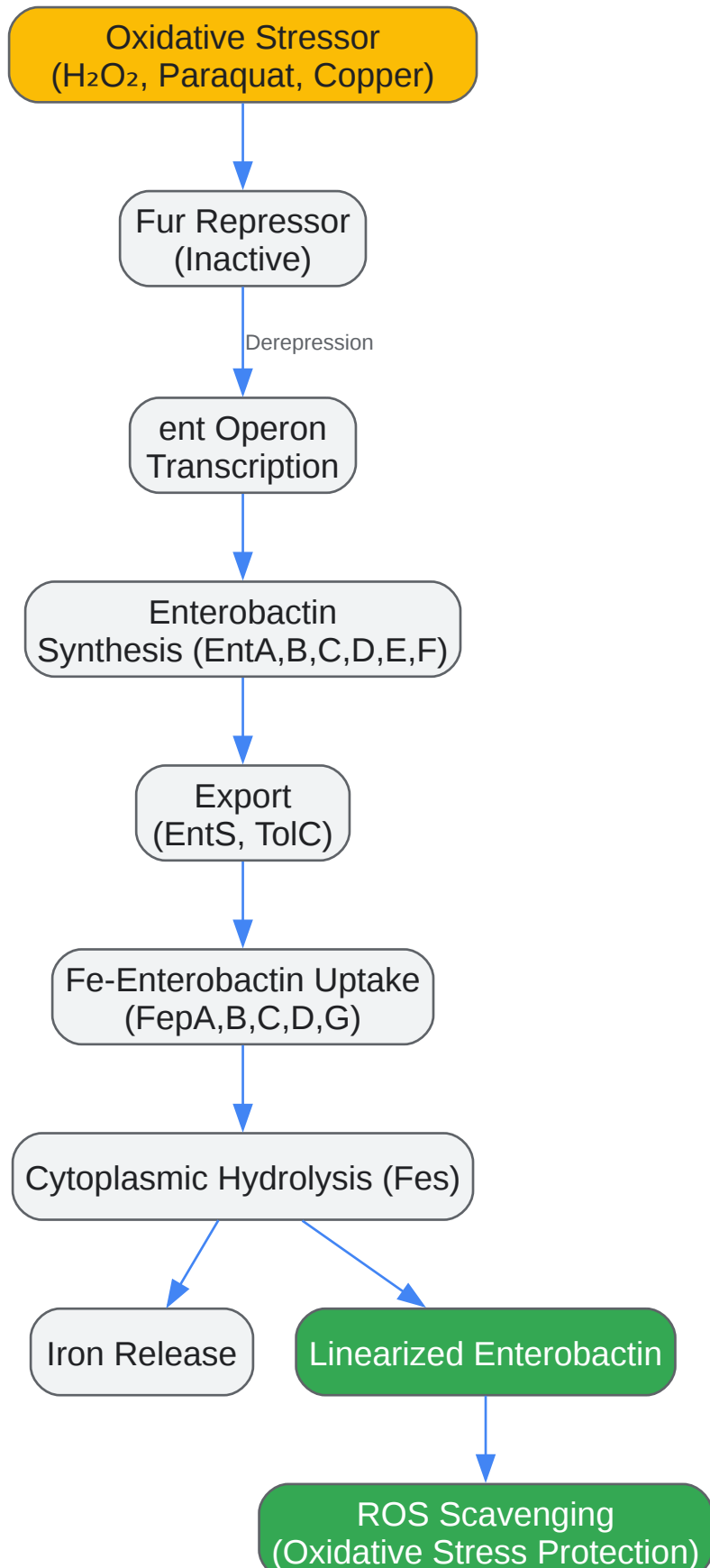
Strain / Condition	Sensitivity to H <sub>2</sub> O <sub>2</sub> /Paraquat	Rescue by Iron	Rescue by Enterobactin	Key Interpretation
Wild-Type	Normal (Baseline)	--	--	--
<b>entE mutant</b> (Biosynthesis)	Increased [1] [2]	No / Slight [1] [2]	Yes [1] [2]	Protection requires enterobactin production, is iron-independent.
<b>fepG mutant</b> (Uptake)	Increased [1] [2]	No [1]	No [1] [2]	Protection requires enterobactin to enter the cell.

Strain / Condition	Sensitivity to H <sub>2</sub> O <sub>2</sub> /Paraquat	Rescue by Iron	Rescue by Enterobactin	Key Interpretation
<b>fes mutant</b> (Hydrolysis)	Increased [1] [2]	No [1]	No [1] [2]	Protection requires cytoplasmic hydrolysis of enterobactin.
<b>+ Copper (Low Ent)</b>	--	--	--	Protective: Reduces ROS levels [4] [5].
<b>+ Copper (High Ent)</b>	--	--	--	Harmful: Reduces Cu <sup>2+</sup> to toxic Cu <sup>+</sup> [4] [5].

## Mechanism and Workflow Diagrams

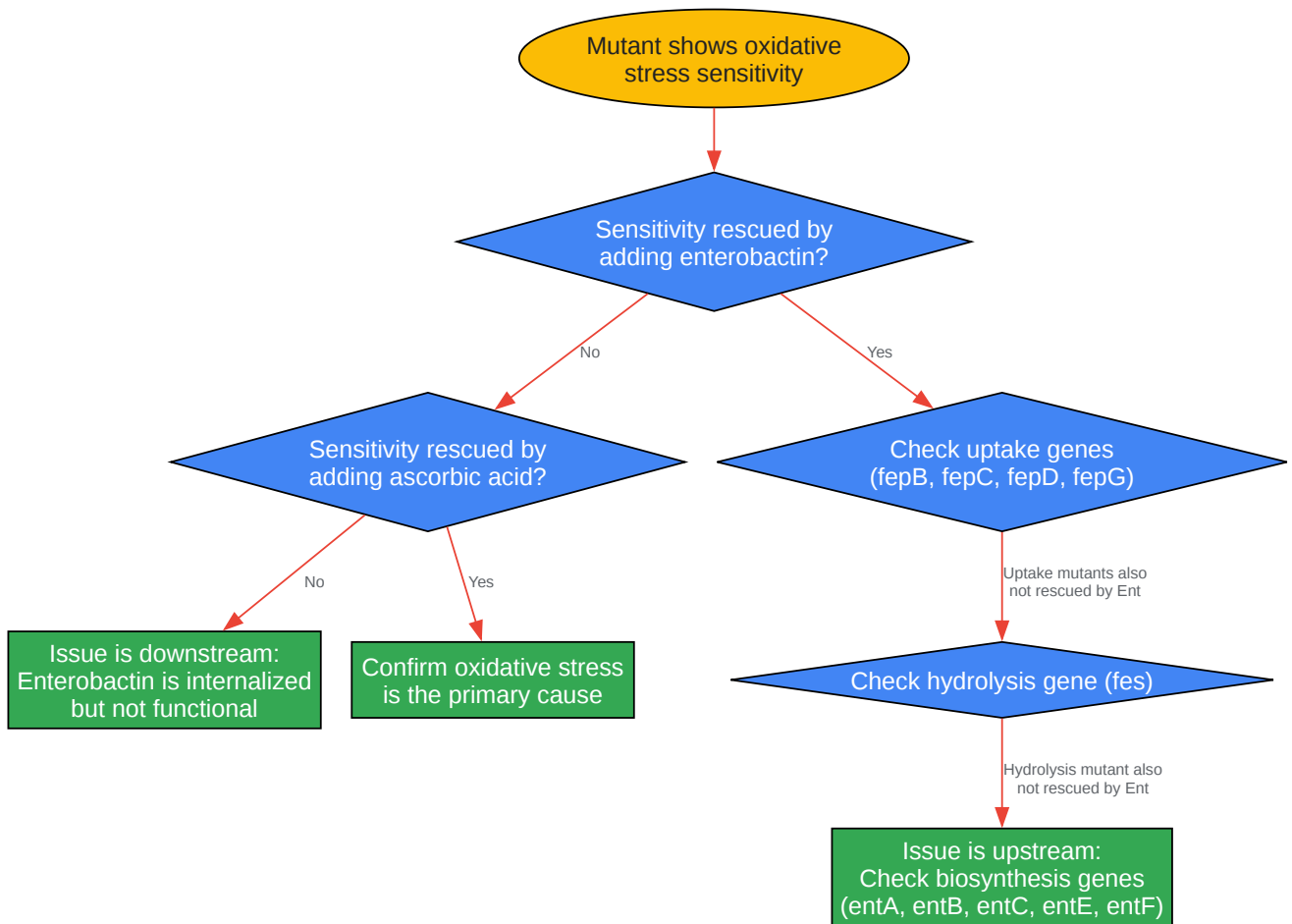
The following diagrams illustrate the protective pathway and a logical workflow for troubleshooting related experiments.

**Diagram 1: Enterobactin-mediated Oxidative Stress Protection Pathway** This diagram shows the complete pathway from stress sensing to intracellular protection.



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**Diagram 2: Experimental Troubleshooting Workflow** Use this logical workflow to diagnose issues when studying **enterobactin**-deficient mutants.



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## References

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